

Application Note: Using Mass Spectrometry to Identify BUR1 Phosphorylation Sites

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Compound of Interest

Compound Name: *BUR1*
CAS No.: *23000-46-6*
Cat. No.: *B1668064*

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Introduction

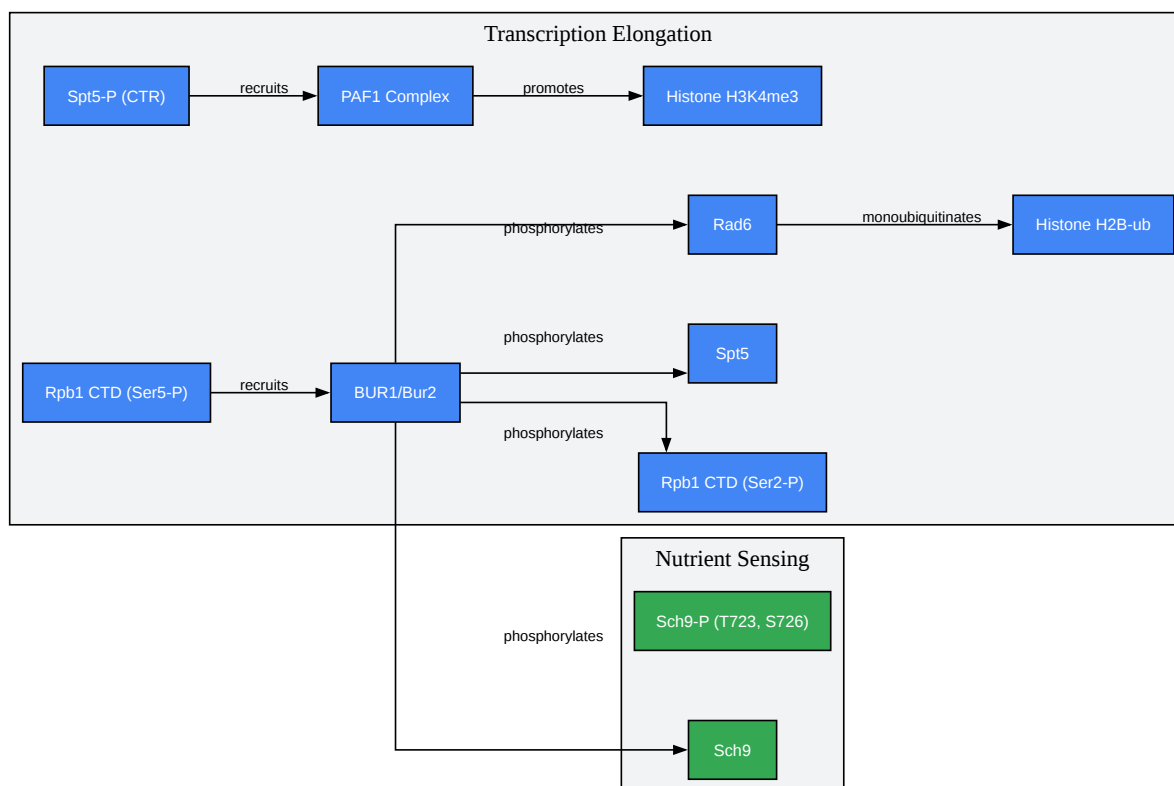
The budding yeast *Saccharomyces cerevisiae* protein kinase **BUR1**, a cyclin-dependent kinase (CDK), plays a critical role in the regulation of transcription elongation, histone modification, and cell cycle progression.[1][2] Its activity influences the function of key cellular components, including RNA Polymerase II (Pol II), the transcription elongation factor Spt5, and the protein kinase Sch9. Given its central role in these processes, identifying the direct substrates and specific phosphorylation sites of **BUR1** is crucial for understanding its regulatory mechanisms and for potential therapeutic development. This application note provides detailed protocols and data presentation guidelines for identifying **BUR1** phosphorylation sites using mass spectrometry-based phosphoproteomics.

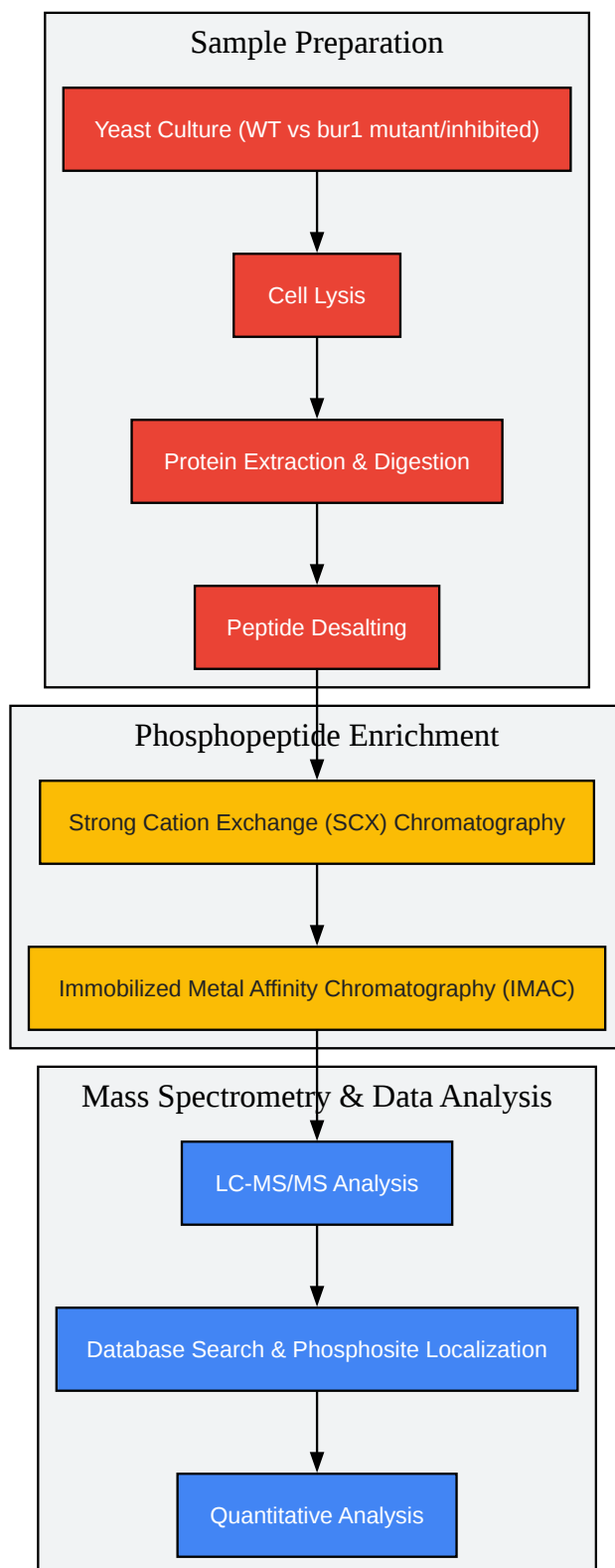
BUR1 Signaling Pathways

BUR1, in complex with its cyclin Bur2, is implicated in several key cellular signaling pathways. It is recruited to the C-terminal domain (CTD) of the largest subunit of RNA Pol II, Rpb1, that is phosphorylated on Serine 5.[1] Once recruited, **BUR1** contributes to the phosphorylation of

Serine 2 of the CTD, a mark associated with transcription elongation.[3] Furthermore, **BUR1** directly phosphorylates the C-terminal repeat (CTR) domain of the essential transcription elongation factor Spt5, which in turn stimulates the recruitment of the PAF1 complex to elongating Pol II.[4] This cascade of events is crucial for coupling transcription with histone modifications, such as H3K4 trimethylation. **BUR1** has also been shown to phosphorylate the ubiquitin-conjugating enzyme Rad6, impacting histone H2B monoubiquitination. Additionally, **BUR1** is involved in nutrient-sensing pathways through its phosphorylation of the kinase Sch9 at specific residues.

BUR1 Signaling Pathway Diagram





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References

- [1. BUR1-BUR2 kinase complex | SGD \[yeastgenome.org\]](#)
- [2. The BUR1 cyclin-dependent protein kinase is required for the normal pattern of histone methylation by SET2 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Phosphorylation of the transcription elongation factor Spt5 by yeast Bur1 kinase stimulates recruitment of the PAF complex - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Phosphorylation of the Transcription Elongation Factor Spt5 by Yeast Bur1 Kinase Stimulates Recruitment of the PAF Complex - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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